

(1-Methylpyrrolidin-3-yl)methanamine: A Comprehensive Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: (1-Methylpyrrolidin-3-yl)methanamine

Cat. No.: B088376

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and hazard information for **(1-Methylpyrrolidin-3-yl)methanamine**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation, detailed experimental protocols, and visual representations of key procedures.

Chemical and Physical Properties

(1-Methylpyrrolidin-3-yl)methanamine is a chemical compound with the molecular formula C₆H₁₄N₂.^[1] The following table summarizes its key chemical and physical properties. It is important to note that some of these values are predicted and should be used with caution.

Property	Value	Source
Molecular Weight	114.19 g/mol	PubChem[1]
CAS Number	13005-11-3	PubChem[1]
Boiling Point	134.7°C (Predicted)	ChemicalBook
Density	0.917 g/cm³ (Predicted)	ChemicalBook
Flash Point	36.3°C	LookChem[2]
Molecular Formula	C ₆ H ₁₄ N ₂	PubChem[1]

Hazard Identification and Classification

(1-Methylpyrrolidin-3-yl)methanamine is classified as a hazardous chemical. The following table outlines its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement	Pictogram
Flammable liquids	Category 3	H226: Flammable liquid and vapor	
Skin corrosion/irritation	Category 1B	H314: Causes severe skin burns and eye damage	corrosive

Source: ECHA C&L Inventory[1]

Signal Word: Danger[1]

Hazard Statements:

- H226: Flammable liquid and vapor.[1]
- H314: Causes severe skin burns and eye damage.[1]

Precautionary Statements: A comprehensive list of precautionary statements (P-statements) is provided by the ECHA C&L Inventory and includes measures for prevention, response, storage, and disposal.[\[1\]](#)

Toxicological Information

Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **(1-Methylpyrrolidin-3-yl)methanamine** are not readily available in the public domain. Safety data sheets for this compound and structurally similar chemicals often state "No data available" for acute toxicity endpoints.[\[3\]](#) Therefore, this chemical should be handled with the utmost care, assuming it to be toxic.

The GHS classification of Skin Corrosion/Irritation Category 1B indicates that the substance causes irreversible damage to the skin. This classification is based on standardized tests, the methodologies of which are detailed in Section 4.

Experimental Protocols

The following are detailed methodologies for key experiments that would be conducted to determine the toxicological and hazard profile of a chemical such as **(1-Methylpyrrolidin-3-yl)methanamine**, based on OECD guidelines.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test is designed to assess the potential of a substance to cause irritation or corrosion when applied to the skin.

Principle: A single dose of the test substance is applied to the skin of an animal, typically an albino rabbit. The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Preparation of the Animal:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.

- Application of the Test Substance: An amount of 0.5 mL (for a liquid) of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin and covered with a gauze patch and semi-occlusive dressing.
- Exposure Duration: The exposure period is typically 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is observed for erythema and edema. Observations are recorded at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of the skin reactions is scored based on a standardized grading scale.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eyes.

Principle: A single dose of the test substance is applied to one eye of an animal, with the untreated eye serving as a control. The eyes are examined for lesions of the cornea, iris, and conjunctiva.

Methodology:

- Animal Selection: Healthy, adult albino rabbits with no pre-existing eye defects are used.
- Application: A 0.1 mL volume of the liquid test substance is instilled into the conjunctival sac of one eye.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of corneal opacity, iritis, and conjunctival redness and chemosis are scored.
- Reversibility: The reversibility of any observed effects is also assessed over a period of up to 21 days.

Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Take precautionary measures against static discharge.

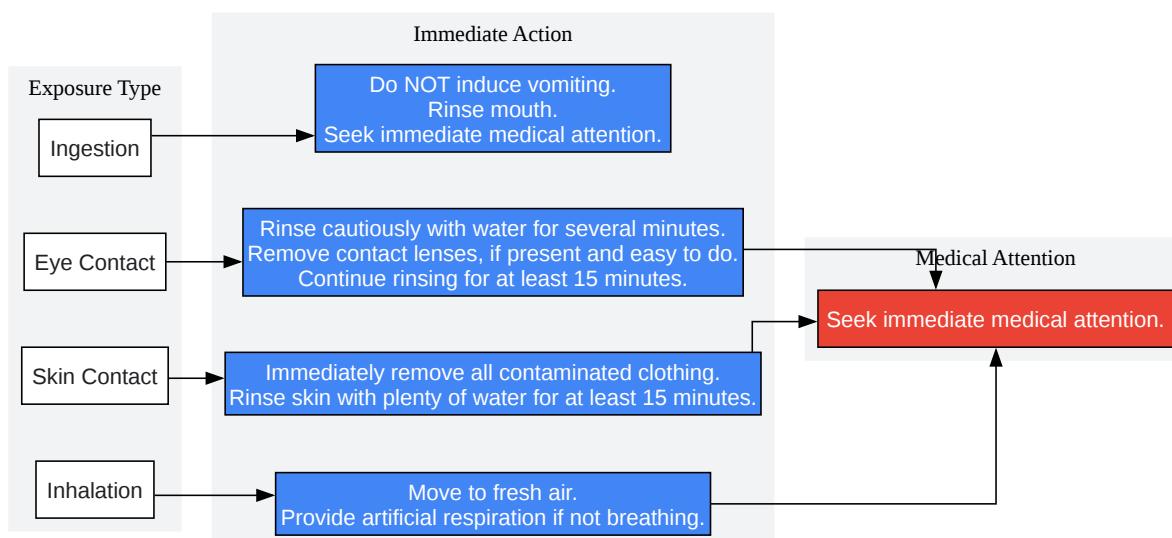
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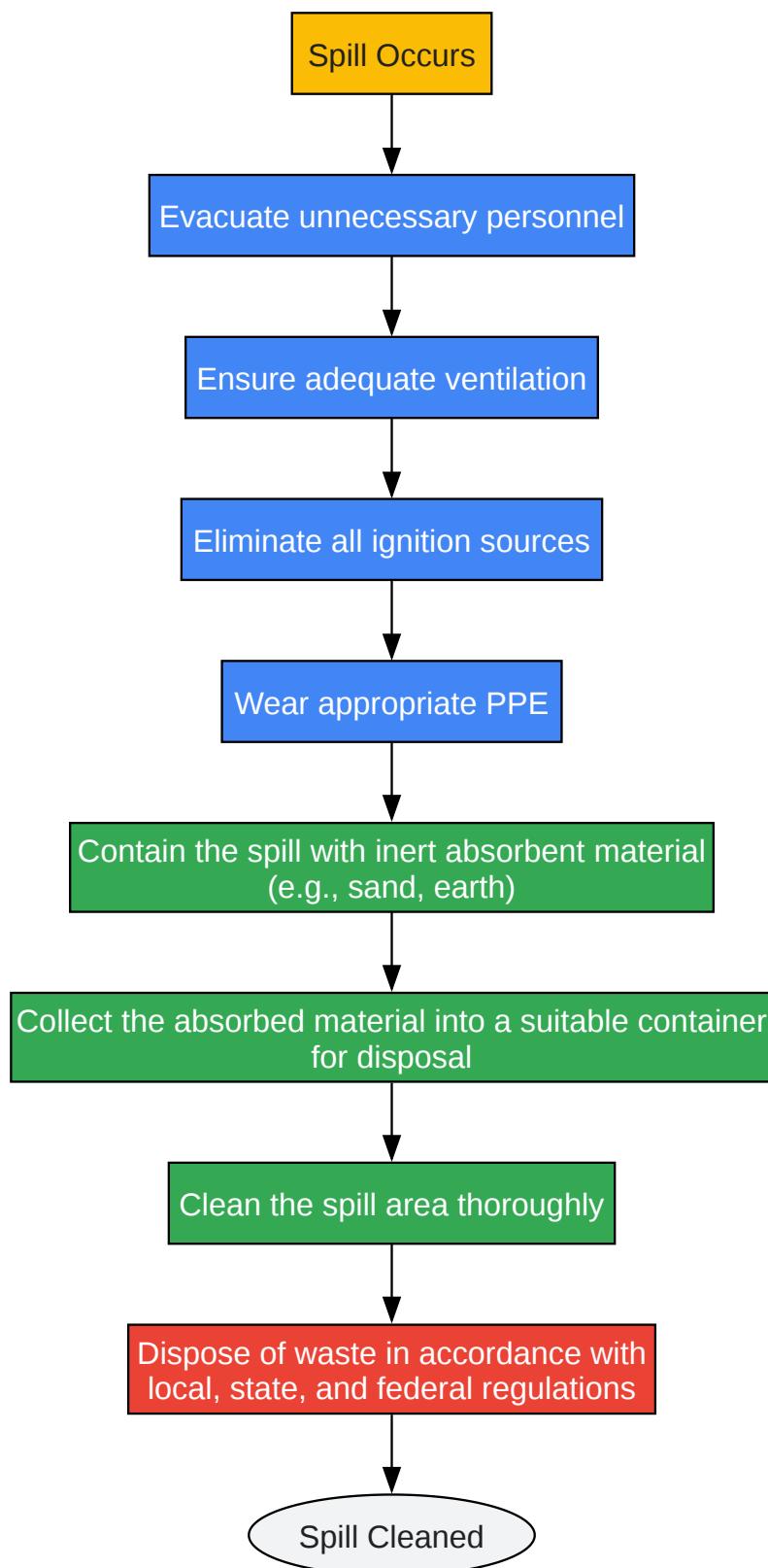
- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures

The following diagram outlines the recommended first aid procedures in case of exposure to **(1-Methylpyrrolidin-3-yl)methanamine**.



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